

Physical & Chemical Properties of Indium Chloride

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Compound Focus: Indium dichloride

CAS No.: 13465-11-7

Cat. No.: S1510343

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The table below summarizes the key physical and chemical properties of indium(III) chloride, which is a soft, white, and flaky solid [1] [2] [3].

Property	Details
Chemical Formula	InCl_3 [2] [3]
Molar Mass	221.18 $\text{g}\cdot\text{mol}^{-1}$ [2] [3]
Appearance	White, flaky solid; silvery-white metal in elemental form [1] [2]
Density	3.46 g/cm^3 [2] [3]
Melting Point	586 °C [2]
Boiling Point	800 °C [2]
Crystal Structure	Monoclinic, layered structure with octahedrally coordinated In(III) centers [2] [3]
Oxidation States	+1, +2, +3 (only the +3 state is stable in aqueous systems) [1]
Hygroscopicity	Very soluble and deliquescent [2]

Solubility and Stability Data

Indium chloride is highly soluble in water and exhibits stability and reactivity under various conditions, as summarized in the following table.

Parameter	Characteristics & Data
Water Solubility	195 g/100 mL (exothermic reaction) [2].
Other Solvents	Soluble in Tetrahydrofuran (THF) and Ethanol [2].
Stability	Hygroscopic; requires storage in a tightly sealed container under an inert atmosphere [2] [3].
Reactivity	Acts as a Lewis acid, forming complexes with donor ligands (e.g., InCl_3L , InCl_3L_2). Reacts with chloride ions to form $[\text{InCl}_4]^-$, $[\text{InCl}_5]^{2-}$, and $[\text{InCl}_6]^{3-}$ [2].

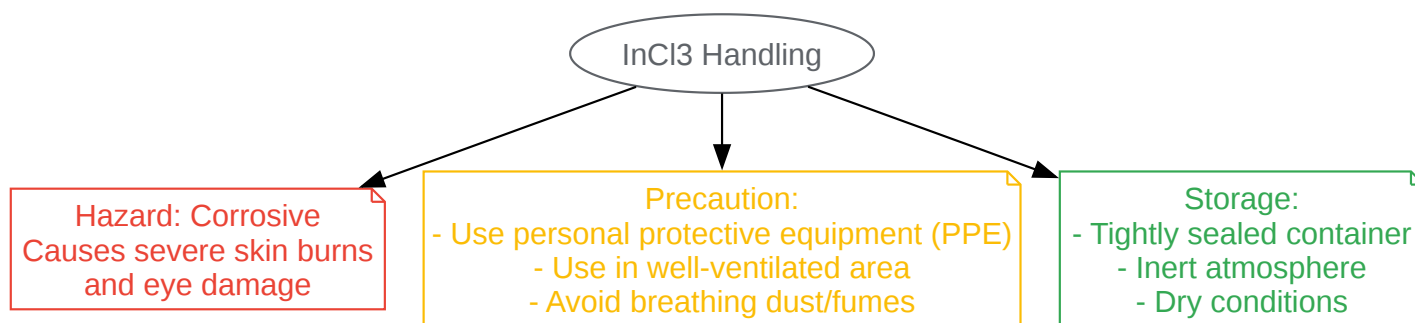
Applications and Experimental Considerations

Indium chloride is primarily used as a **Lewis acid catalyst** in organic synthesis, facilitating reactions like Friedel-Crafts acylations and Diels-Alder reactions [2]. It is valued for its mild reactivity and efficiency, even in aqueous media [3].

For experimental work, note that InCl_3 is **corrosive** and hygroscopic. It must be handled in an inert, dry atmosphere (e.g., inside a glovebox) and stored in a tightly sealed container under an inert gas [2] [3].

Handling and Safety

Indium chloride poses specific health hazards and requires careful handling.

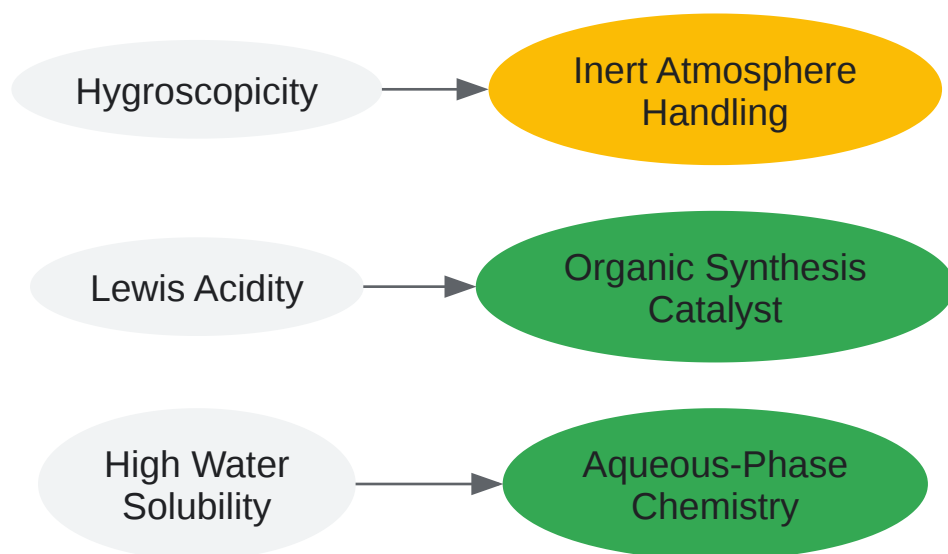


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Key handling procedures for indium chloride based on GHS hazard statements [3].

Core Properties at a Glance

To summarize, indium chloride is characterized by its high solubility in water, stability as a Lewis acid, and hygroscopic nature. The following diagram illustrates the relationships between its core properties, handling requirements, and primary applications.



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Core properties of InCl_3 dictate its handling and enable its key applications.

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